

Technical Guide: Molar Extinction Coefficient of Sulfo-Cy7.5 Dimethyl

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Compound of Interest

Compound Name: Sulfo-Cy7.5 dimethyl

Cat. No.: B12373507

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molar extinction coefficient of **Sulfo-Cy7.5 dimethyl**, a water-soluble, near-infrared (NIR) fluorescent dye. This document outlines the spectral properties of the dye, a detailed experimental protocol for the determination of its molar extinction coefficient, and illustrates its application in common laboratory workflows.

Core Properties of Sulfo-Cy7.5 Dimethyl

Sulfo-Cy7.5 dimethyl is a non-functionalized cyanine dye characterized by its bright fluorescence in the near-infrared spectrum. Its high molar absorption coefficient makes it a valuable tool for various technical applications, including its use as a non-reactive fluorophore for control experiments and calibration.^{[1][2]} The sulfonate groups enhance its water solubility, making it suitable for use in aqueous environments without the need for organic co-solvents.

Quantitative Data Summary

The following table summarizes the key spectral and physical properties of **Sulfo-Cy7.5 dimethyl**.

Property	Value	Unit
Molar Extinction Coefficient (ϵ)	222,000	$\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$
Excitation Maximum (λ_{max})	778	nm
Emission Maximum (λ_{em})	797	nm
Fluorescence Quantum Yield (Φ)	0.21	
Molecular Weight	983.30	g/mol
Molecular Formula	$\text{C}_{40}\text{H}_{37}\text{K}_3\text{N}_2\text{O}_{12}\text{S}_4$	
Solubility	Water, DMF, DMSO	

Data sourced from multiple suppliers and databases.[\[1\]](#)[\[2\]](#)

Experimental Protocol: Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a measure of how strongly a substance absorbs light at a particular wavelength. It is a critical parameter for accurately determining the concentration of a substance in solution using the Beer-Lambert law.

The Beer-Lambert Law is expressed as:

$$A = \epsilon cl$$

Where:

- A is the absorbance (unitless)
- ϵ is the molar extinction coefficient ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
- c is the concentration of the substance (mol/L)
- l is the path length of the cuvette (typically 1 cm)

Materials and Equipment

- **Sulfo-Cy7.5 dimethyl** powder
- High-purity solvent (e.g., deionized water, DMSO, or methanol)
- Analytical balance
- Volumetric flasks (various sizes)
- Micropipettes
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)

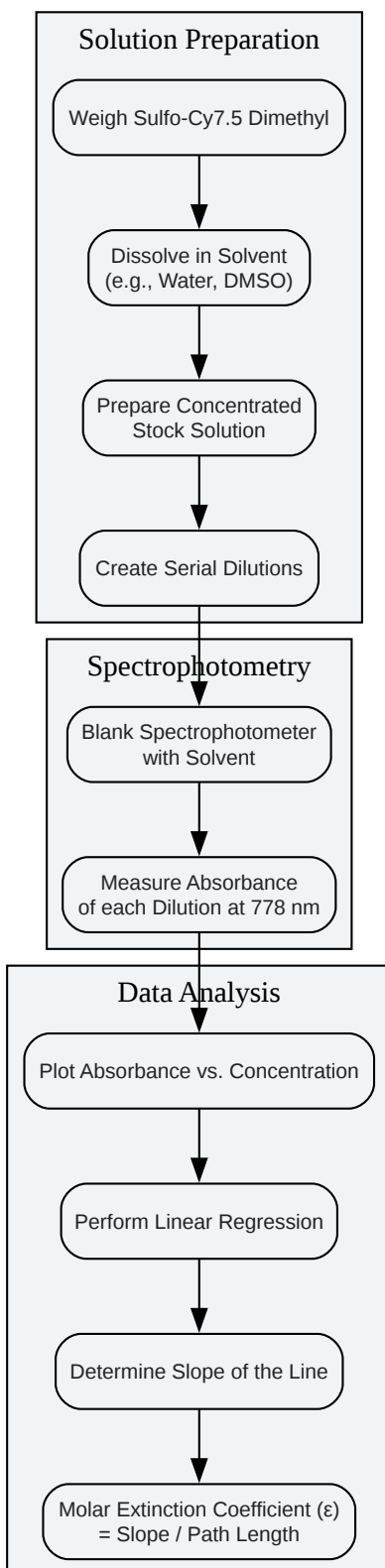
Procedure

- Preparation of a Stock Solution:
 - Accurately weigh a small amount of **Sulfo-Cy7.5 dimethyl** powder using an analytical balance.
 - Dissolve the powder in a known volume of the chosen solvent in a volumetric flask to create a concentrated stock solution. For example, to create a 1 mM stock solution, dissolve 0.9833 mg of the dye in 1 mL of solvent.
 - Ensure the dye is completely dissolved. Gentle vortexing or sonication may be necessary.
- Preparation of Serial Dilutions:
 - Perform a series of dilutions from the stock solution to prepare several solutions of known, lower concentrations.
 - It is recommended to prepare at least five different concentrations that will yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometric Measurement:

- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the spectrophotometer to measure the absorbance at the maximum absorption wavelength (λ_{max}) of **Sulfo-Cy7.5 dimethyl**, which is 778 nm.
- Use the same solvent that the dye is dissolved in as a blank to zero the spectrophotometer.
- Measure the absorbance of each of the prepared dilutions, starting from the least concentrated to the most concentrated. Rinse the cuvette with the next solution to be measured before filling it.
- Data Analysis:
 - Plot the measured absorbance (A) on the y-axis against the corresponding concentration (c) on the x-axis.
 - Perform a linear regression analysis on the data points. The plot should yield a straight line that passes through the origin, in accordance with the Beer-Lambert law.
 - The slope of this line is equal to the molar extinction coefficient (ϵ) multiplied by the path length (l). Since the path length is typically 1 cm, the slope of the line is the molar extinction coefficient.

Visualizations

Experimental Workflow for Molar Extinction Coefficient Determination

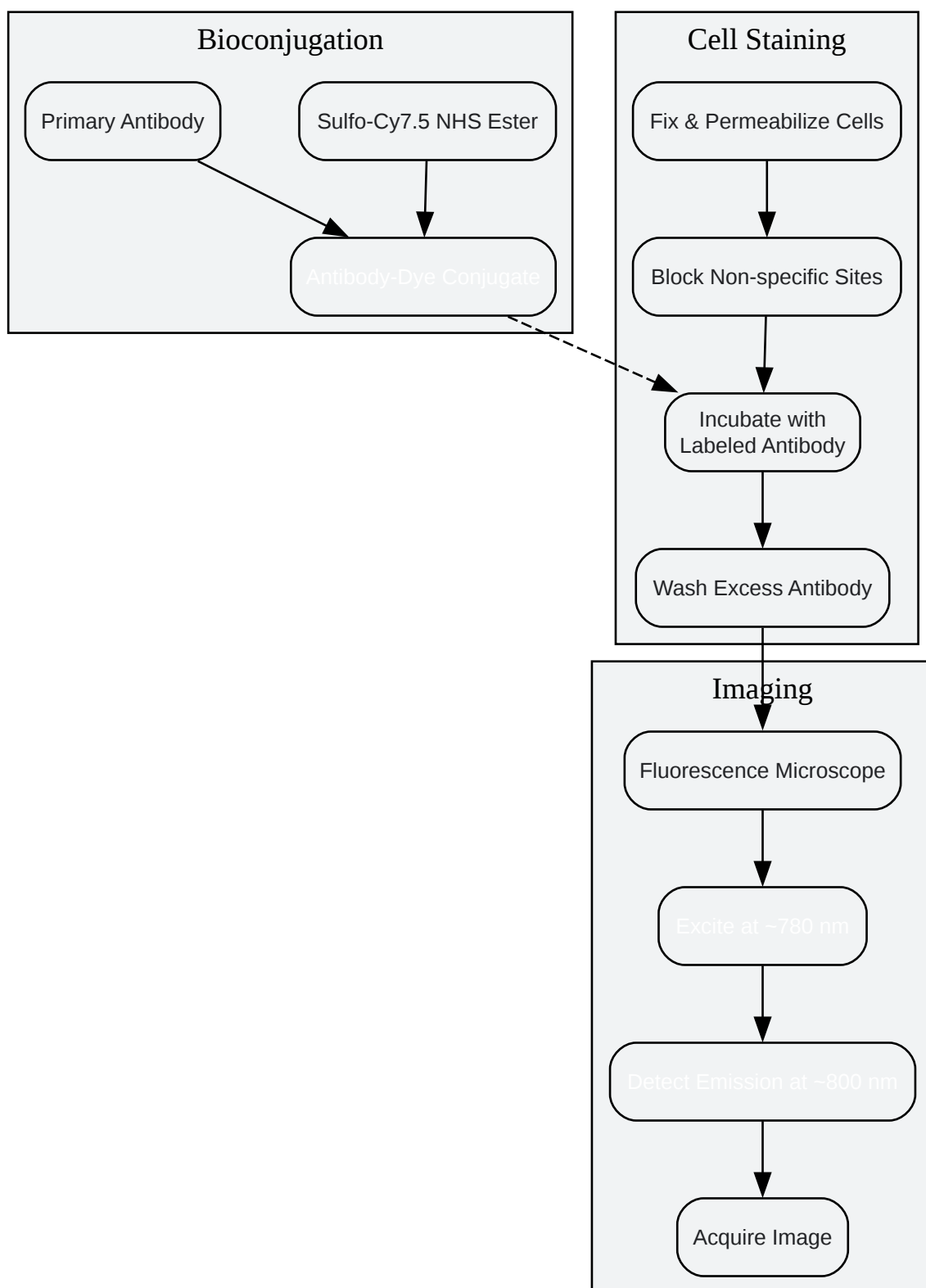


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Caption: Workflow for determining the molar extinction coefficient.

Application in Immunofluorescence Microscopy Workflow

Sulfo-Cy7.5, as a member of the Cy7.5 dye family, is often used in bioconjugation to label proteins, antibodies, and nucleic acids for applications such as fluorescence microscopy and in vivo imaging.[3] The following diagram illustrates a typical workflow for an immunofluorescence experiment.



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Caption: Immunofluorescence microscopy workflow using a labeled antibody.

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